

A-800141: Application in Rodent Models

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Compound of Interest

Compound Name: A-800141
Cat. No.: B12997478

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A-800141 application Notes and Protocols for **A-800141** are currently limited to its use in preclinical cancer research, as no published data exists for its application in rodent pain models.

Based on available literature, **A-800141** is identified as a MetAP2 (methionine aminopeptidase 2) inhibitor. Its utility has been explored in the context of oncology, specifically in mouse xenograft models of human cancers.

Dosage Information in Rodent Cancer Models

The quantitative data available for **A-800141** dosage in rodent models is summarized below. It is crucial to note that these dosages have been established for anti-tumor efficacy studies and not for analgesia.

Parameter	Details	Reference
Compound	A-800141	[1]
Animal Model	Mouse xenograft model of neuroblastoma	[1]
Dosage	150 mg/kg/day	[1]
Administration Route	Oral gavage (twice-daily)	[1]
Observed Effect	70% tumor growth inhibition	[1]
Toxicity	Well tolerated without overt toxicity	

Experimental Protocols

While a detailed protocol for pain studies cannot be provided due to the lack of data, the following outlines a general methodology for the administration of **A-800141** in a rodent cancer model based on the available information.

Protocol: Evaluation of A-800141 Anti-Tumor Efficacy in a Mouse Xenograft Model

1. Animal Model:

- Female SCID-beige mice are utilized for the study.
- Human cancer cells (e.g., neuroblastoma cell line) are implanted to establish tumors.

2. Formulation and Dosing:

- **A-800141** is prepared for oral administration. The specific vehicle for solubilization or suspension should be determined based on the compound's properties.
- The cited effective dose is 150 mg/kg/day.
- This total daily dose is administered via oral gavage in two divided doses.

3. Study Procedure:

- Once tumors reach a predetermined size, animals are randomized into control and treatment groups.
- The treatment group receives **A-800141** as described above. The control group receives the vehicle alone.
- Tumor growth is monitored regularly using calipers.
- Animal well-being is monitored daily for any signs of toxicity.

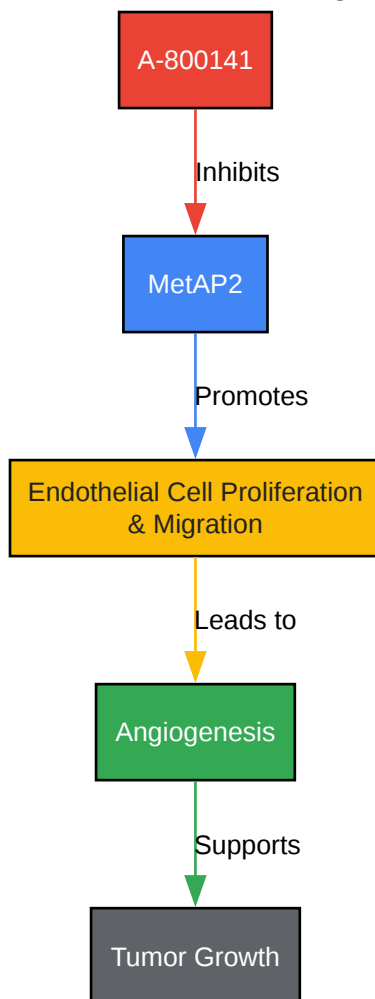
4. Endpoint:

- The study is concluded when tumors in the control group reach a specified size or after a predetermined duration.
- Tumor growth inhibition is calculated as the primary efficacy endpoint.

Signaling Pathway

The mechanism of action of **A-800141** as a MetAP2 inhibitor suggests its involvement in the angiogenesis pathway. MetAP2 is a key enzyme in the process of new blood vessel formation, which is critical for tumor growth.

Mechanism of A-800141 in Angiogenesis



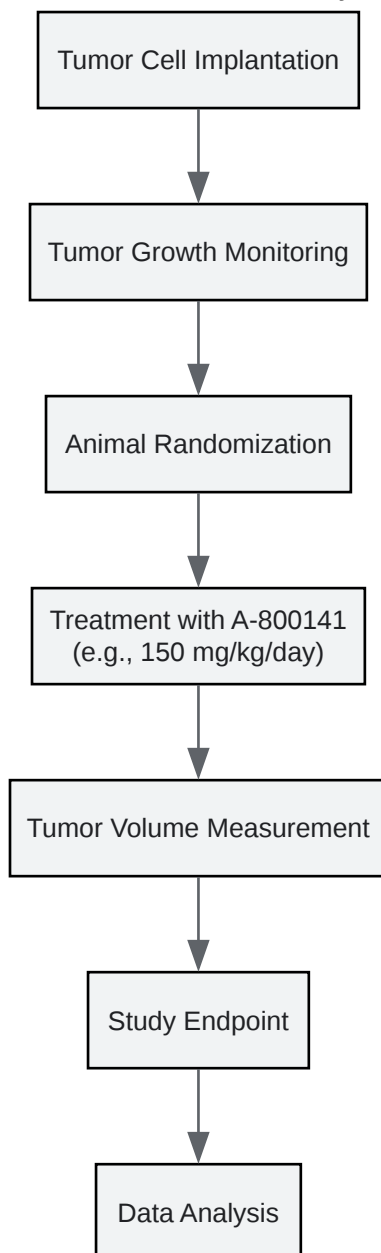
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Caption: **A-800141** inhibits MetAP2, disrupting angiogenesis and subsequent tumor growth.

Experimental Workflow

The following diagram illustrates a typical workflow for evaluating the efficacy of a compound like **A-800141** in a preclinical cancer model.

Workflow for In Vivo Efficacy Study



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Caption: A generalized workflow for assessing the anti-tumor efficacy of **A-800141** in vivo.

In conclusion, while **A-800141** has shown promise in preclinical oncology studies with a defined dosage and administration route, there is a notable absence of data regarding its use in rodent models of pain. Researchers and drug development professionals interested in the analgesic potential of this compound would need to conduct foundational in vitro and in vivo

studies to establish its mechanism of action, efficacy, and appropriate dosage in the context of pain.

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References

- 1. TRPA1, Transient receptor potential cation channel subfamily A member 1, Ankyrin-like with transmembrane domains protein or ANKTM1 Antibody [neuromics.com]
- To cite this document: BenchChem. [A-800141: Application in Rodent Models]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12997478/docs#a-800141-application-in-rodent-models>]

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